

Personal protective equipment for handling 4-(Morpholinosulfonyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Morpholinosulfonyl)aniline

Cat. No.: B1193929

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Essential Safety and Handling Guide for 4-(Morpholinosulfonyl)aniline

This guide provides crucial safety and logistical information for the handling and disposal of **4-(Morpholinosulfonyl)aniline** (CAS No. 21626-70-0), tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Chemical Identifier:

- Name: **4-(Morpholinosulfonyl)aniline**
- CAS Number: 21626-70-0
- Molecular Formula: C₁₀H₁₄N₂O₃S

Hazard Summary: Based on available safety data, **4-(Morpholinosulfonyl)aniline** is considered to have a strong corrosive effect on skin and mucous membranes and can cause serious eye damage^[1]. Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **4-(Morpholinosulfonyl)aniline**. This selection is based on the potential hazards of the

substance[1][2].

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile) should be worn. Inspect for tears or holes before use. Change gloves frequently.
Eye Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against dust particles and splashes[1].
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully fastened to protect skin and clothing.
Respiratory Protection	Fume Hood/Respirator	All handling of the solid compound should be conducted in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available, a NIOSH-approved respirator should be used[2].

Operational Plan: Step-by-Step Handling

This section outlines the procedural steps for safely handling **4-(Morpholinosulfonyl)aniline** in a laboratory setting.

1. Preparation and Area Inspection:

- Ensure a certified chemical fume hood is in proper working order.
- Verify that an emergency eyewash station and safety shower are accessible.

- Clear the workspace of any unnecessary equipment or chemicals.
- Assemble all necessary equipment for the experiment (e.g., glassware, spatulas, weighing paper).

2. Weighing and Aliquoting:

- Perform all weighing and handling of the solid **4-(Morpholinosulfonyl)aniline** inside a chemical fume hood to minimize inhalation exposure.
- Use a disposable weighing paper or boat to avoid contamination of balances.
- Close the primary container tightly after use.

3. Dissolution and Reaction Setup:

- When dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- If the process requires heating, use a well-controlled heating mantle and monitor the reaction closely.
- Ensure all glassware is properly clamped and secured.

4. Post-Experiment Cleanup:

- Decontaminate all surfaces that may have come into contact with the chemical using an appropriate cleaning agent.
- Wash all glassware thoroughly.
- Remove and dispose of PPE as described in the disposal plan.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[1].

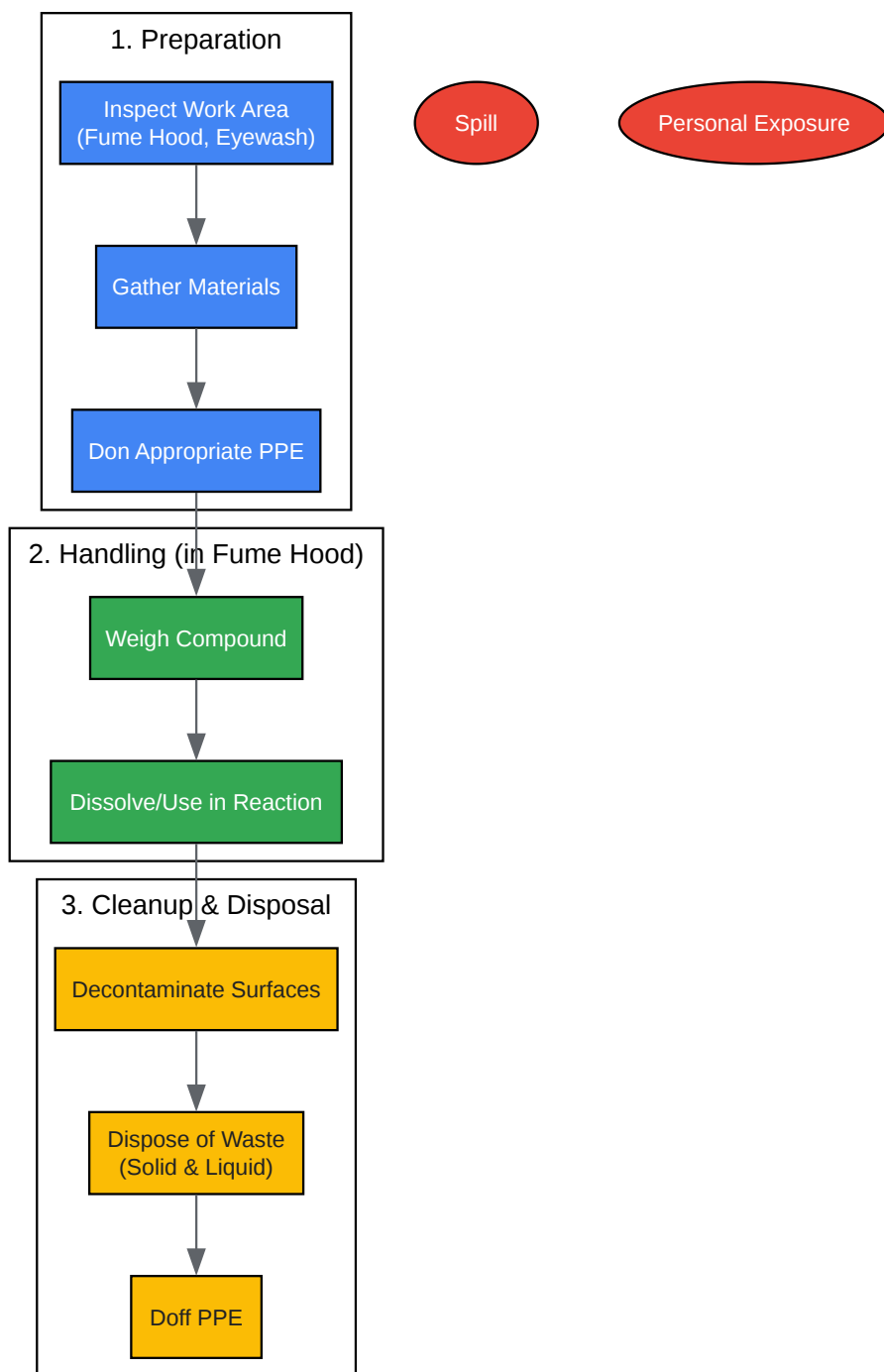
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops[1].
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention[1].
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention[1].
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the material in a sealed container for disposal.

Disposal Plan

All waste containing **4-(Morpholinosulfonyl)aniline** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated weighing paper, gloves, and disposable lab coats, in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing the compound in a labeled, sealed, and appropriate hazardous waste container. Do not mix with incompatible waste streams.
- Disposal Method: Dispose of all waste in accordance with federal, state, and local environmental regulations. Contact your institution's environmental health and safety department for specific guidance on disposal procedures.

Workflow for Handling 4-(Morpholinosulfonyl)aniline

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Morpholinosulfonyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1193929#personal-protective-equipment-for-handling-4-morpholinosulfonyl-aniline\]](https://www.benchchem.com/product/b1193929#personal-protective-equipment-for-handling-4-morpholinosulfonyl-aniline)

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